

Technical Guide: 2',3',4'-Trichloroacetophenone (CAS No. 42981-08-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3',4'-Trichloroacetophenone

Cat. No.: B1346110

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2',3',4'-Trichloroacetophenone**, a halogenated aromatic ketone of significant interest in synthetic and medicinal chemistry. This document details its chemical and physical properties, a robust experimental protocol for its synthesis, and its primary application as a critical intermediate in the development of antifungal pharmaceutical agents. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

2',3',4'-Trichloroacetophenone, systematically named 2-chloro-1-(3,4-dichlorophenyl)ethanone, is a crystalline solid at room temperature. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	42981-08-8	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₅ Cl ₃ O	[1]
Molecular Weight	223.48 g/mol	[4]
IUPAC Name	2-chloro-1-(3,4-dichlorophenyl)ethanone	[1]
Synonyms	3,4-Dichlorophenacyl chloride	[2]
Appearance	White to almost white powder or crystal	[2]
Melting Point	42.0 to 45.0 °C	[2]
Purity	>98.0%	[2]
InChI Key	BYTZWANJVUAPNO-UHFFFAOYSA-N	[1]

Synthesis of 2',3',4'-Trichloroacetophenone

The primary method for the synthesis of **2',3',4'-Trichloroacetophenone** is the Friedel-Crafts acylation of 1,2-dichlorobenzene with chloroacetyl chloride, using a Lewis acid catalyst such as aluminum chloride.

Experimental Protocol: Friedel-Crafts Acylation

This protocol is adapted from established procedures for the chloroacetylation of halogenated benzenes.

Materials:

- 1,2-Dichlorobenzene
- Chloroacetyl chloride
- Anhydrous aluminum chloride (AlCl₃)

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Ice
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

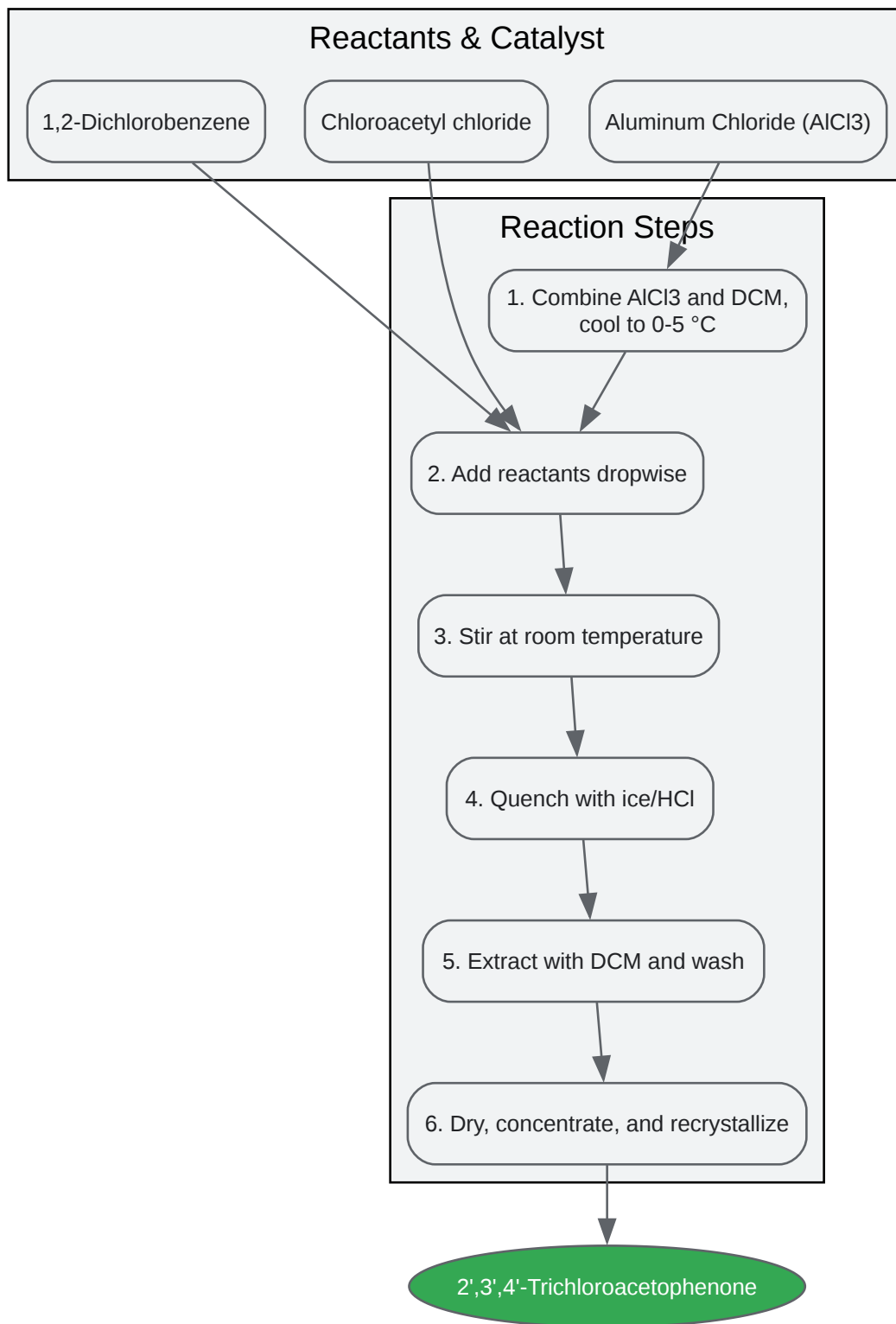
- Three-necked round-bottom flask
- Addition funnel
- Reflux condenser with a gas outlet to a trap (for HCl gas)
- Magnetic stirrer and stir bar
- Ice bath
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

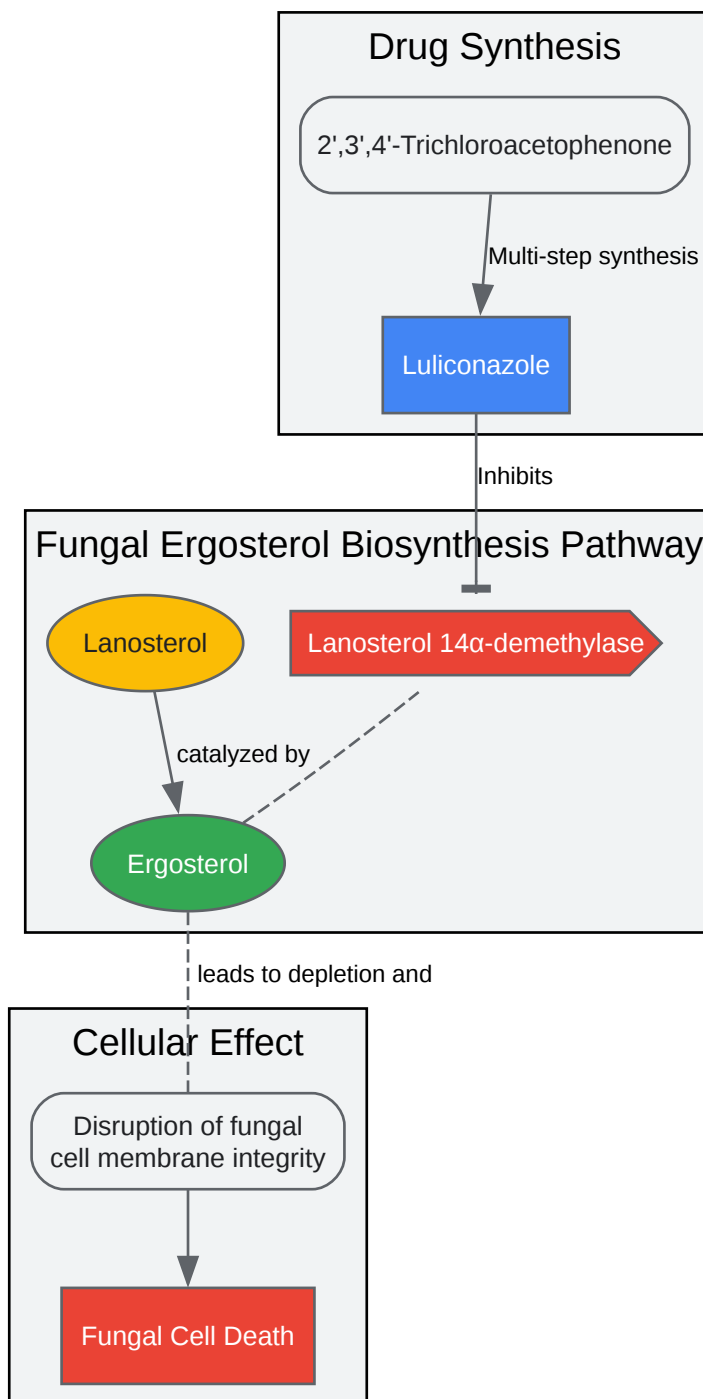
- Reaction Setup: In a dry, three-necked round-bottom flask equipped with a magnetic stir bar, addition funnel, and reflux condenser under an inert atmosphere (e.g., nitrogen), add anhydrous aluminum chloride (1.2 to 1.5 molar equivalents) and anhydrous dichloromethane. Cool the suspension to 0-5 °C using an ice bath.

- **Reagent Addition:** Charge the addition funnel with a solution of 1,2-dichlorobenzene (1.0 molar equivalent) and chloroacetyl chloride (1.0 to 1.1 molar equivalents) in anhydrous dichloromethane.
- **Acylation Reaction:** Add the solution from the addition funnel dropwise to the cooled and stirred AlCl_3 suspension. Maintain the internal temperature below 10 °C during the addition. The reaction is exothermic and will evolve HCl gas, which should be neutralized in a trap.
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Carefully and slowly quench the reaction by pouring the mixture into a beaker containing crushed ice and a small amount of concentrated HCl. Stir until the dark-colored complex decomposes.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with dichloromethane.
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield **2',3',4'-Trichloroacetophenone** as a white to off-white solid.

Synthesis Workflow for 2',3',4'-Trichloroacetophenone



Luliconazole Mechanism of Action

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 2,3',4'-Trichloroacetophenone | 42981-08-8 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 3. Novachemistry-product-info [novachemistry.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: 2',3',4'-Trichloroacetophenone (CAS No. 42981-08-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346110#2-3-4-trichloroacetophenone-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com